

Essential Safety and Operational Guide for 4-Bromo-1,1-dichlorobutane

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Compound of Interest

Compound Name: 4-Bromo-1,1-dichlorobutane

Cat. No.: B15162987

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **4-Bromo-1,1-dichlorobutane** is paramount. This guide provides immediate safety, operational, and disposal information to foster a secure laboratory environment.

Chemical Overview: **4-Bromo-1,1-dichlorobutane** is a flammable liquid and vapor that can cause skin and serious eye irritation.[1] It may also cause respiratory irritation.[1][2] It is harmful if swallowed, in contact with skin, or inhaled.[3][4]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment based on safety data sheets.



PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety Glasses with side- shields or Goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Protective Gloves	Chemically resistant gloves (e.g., Butyl rubber, Teflon) are recommended.
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1][5] A lab coat or apron should be worn.	
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation occurs.[1]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risks.





Aspect	Procedure
Ventilation	Use only in a well-ventilated area or outdoors.[1] [5] Ensure eyewash stations and safety showers are close to the workstation.[1][5]
Handling	Avoid contact with skin and eyes.[1] Do not breathe mist, vapors, or spray.[1] Keep away from open flames, hot surfaces, and ignition sources.[1] Use non-sparking tools and take precautionary measures against static discharge.[1]
Storage	Store in a cool, well-ventilated place.[1][6] Keep the container tightly closed.[1][5] Store locked up.[1][6] Incompatible with strong oxidizing agents.[1]

Spill and Disposal Plan

In the event of a spill or for routine disposal, the following steps must be taken.

Action	Procedure
Spill Containment	Remove all sources of ignition.[1] Soak up the spill with inert absorbent material such as sand, silica gel, or an acid binder.[1][2]
Disposal	Dispose of the contents and container to an approved waste disposal plant.[1][6] Waste is classified as hazardous and must be disposed of in accordance with local, state, and federal regulations.[2] Do not empty into drains.[1]

Emergency First Aid



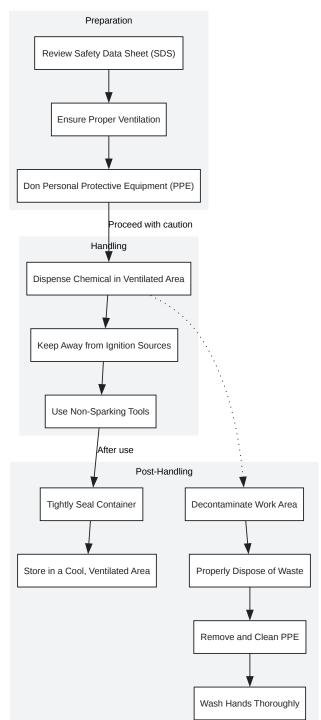




Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position.[1] If breathing is difficult, administer oxygen.[1] Seek medical attention if you feel unwell.[1]
Skin Contact	Immediately remove all contaminated clothing and rinse the skin with water/shower for at least 15 minutes.[1] If skin irritation occurs, seek medical advice.[1]
Eye Contact	Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.[1] Continue rinsing and seek medical attention if eye irritation persists.[1]
Ingestion	Do NOT induce vomiting.[1] Seek immediate medical attention.[1]

Below is a workflow diagram illustrating the safe handling procedure for **4-Bromo-1,1-dichlorobutane**.





Safe Handling Workflow for 4-Bromo-1,1-dichlorobutane

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Caption: Workflow for Safe Handling of **4-Bromo-1,1-dichlorobutane**.



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